

Mazipredone chemical structure and properties

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Compound of Interest

Compound Name: **Mazipredone**
Cat. No.: **B1676231**

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Mazipredone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mazipredone, a synthetic glucocorticoid, is a derivative of prednisolone notable for its anti-inflammatory and anti-allergic properties. This document provides a comprehensive technical overview of **mazipredone**, detailing its chemical structure, physicochemical and pharmacological properties, and relevant experimental methodologies. As a member of the corticosteroid family, **mazipredone**'s primary mechanism of action involves its interaction with the glucocorticoid receptor, leading to the modulation of gene expression and subsequent anti-inflammatory effects. This guide is intended to serve as a foundational resource for professionals engaged in research and development involving this compound.

Chemical Structure and Identifiers

Mazipredone is chemically designated as (8S,9S,10R,11S,13S,14S,17R)-11,17-Dihydroxy-10,13-dimethyl-17-[2-(4-methylpiperazin-1-yl)acetyl]-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-one^[1]. The addition of a methylpiperazinyl group at the C-21 position distinguishes it from prednisolone.

Below is a 2D representation of the chemical structure of **Mazipredone**:

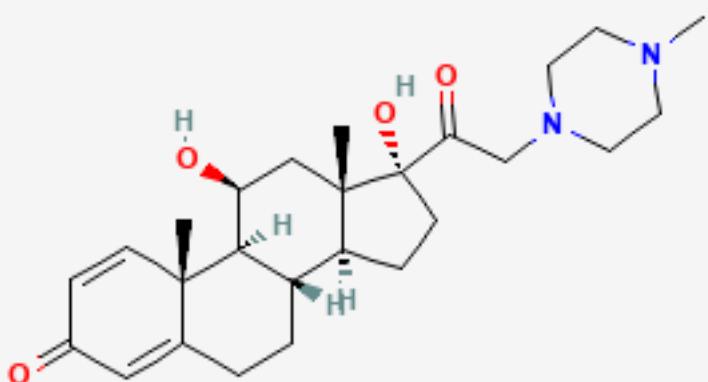


Table 1: Chemical Identifiers for **Mazipredone**

Identifier	Value	Reference
IUPAC Name	(8S,9S,10R,11S,13S,14S,17R)-11,17-Dihydroxy-10,13-dimethyl-17-[2-(4-methylpiperazin-1-yl)acetyl]-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-one	[1]
CAS Registry Number	13085-08-0	[2]
Molecular Formula	C ₂₆ H ₃₈ N ₂ O ₄	[2]
Molecular Weight	442.59 g/mol	[2] [3]
Canonical SMILES	C[C@]12C--INVALID-LINK--CN4CCN(CC4)C)O)CCC5=CC(=O)C=C[C@]35C">C@@@HO	[4]
InChI	InChI=1S/C26H38N2O4/c1-24-8-6-18(29)14-17(24)4-5-19-20-7-9-26(32,25(20,2)15-21(30)23(19)24)22(31)16-28-12-10-27(3)11-13-28/h6,8,14,19-21,23,30,32H,4-5,7,9-13,15-16H2,1-3H3/t19-,20-,21-,23+,24-,25-,26-/m0/s1	[4]
InChIKey	CZBOZZDZNVIXFC-VRRJBYJJSA-N	[4]
Synonyms	Depersolon, Deoxymethylpiperazinyl prednisolone	[4]

Physicochemical Properties

Mazipredone is described as a water-soluble, long-acting prednisolone derivative[5]. It is also known to be soluble in DMSO. The compound is sensitive to oxidation and degradation in acidic and basic media. A study on its impurity profile revealed its degradation pathways under stress conditions[6].

Table 2: Physicochemical Properties of **Mazipredone**

Property	Value	Reference
Melting Point	199 °C	[2]
Solubility	Water-soluble, Soluble in DMSO	[5][7]
Stability	Sensitive to oxidation, acidic and basic conditions. Stable for several weeks at ambient temperature during shipping. For long-term storage, -20°C is recommended.	[5]
Appearance	Data not available	
pKa	Data not available	

Note: Quantitative aqueous solubility and pKa values for **mazipredone** are not readily available in the cited literature. For comparison, the aqueous solubility of the related compound prednisolone is approximately 223 mg/L at 25°C[8].

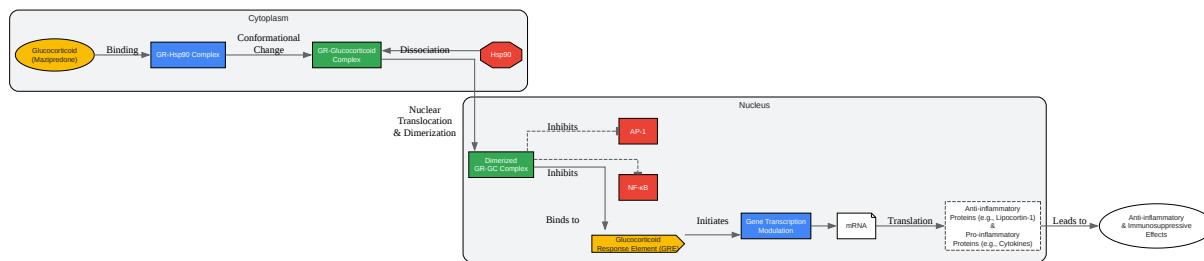
Pharmacology

Mazipredone is a synthetic glucocorticoid with potent anti-inflammatory and anti-allergic effects. Its therapeutic applications are primarily for topical treatment of skin conditions and parenteral use as a glucocorticoid[5]. The brand name for **mazipredone** is Depersolon, and it has been marketed in the Czech Republic and Hungary[4].

Mechanism of Action: Glucocorticoid Receptor Signaling

Like other corticosteroids, **mazipredone** exerts its effects by binding to the glucocorticoid receptor (GR) in the cytoplasm. Upon ligand binding, the receptor-ligand complex translocates to the nucleus, where it modulates the transcription of a wide array of genes, leading to the observed anti-inflammatory, immunosuppressive, and metabolic effects.

The diagram below illustrates the generalized signaling pathway of the glucocorticoid receptor.



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Caption: Glucocorticoid Receptor Signaling Pathway.

Pharmacokinetics and Pharmacodynamics

Specific pharmacokinetic and pharmacodynamic data for **mazipredone** are not extensively available in the public domain. However, as a prednisolone derivative, its behavior is expected to be similar to other glucocorticoids.

Table 3: General Pharmacological Profile of Glucocorticoids (for reference)

Parameter	Description	Reference
Absorption	Generally well-absorbed after oral and parenteral administration.	[9]
Distribution	Widely distributed throughout the body. Binds to plasma proteins, primarily corticosteroid-binding globulin and albumin.	[10]
Metabolism	Primarily metabolized in the liver.	[10]
Excretion	Metabolites are excreted by the kidneys.	[10]
Pharmacodynamics	Effects are mediated through the glucocorticoid receptor, leading to changes in gene expression. The onset of action for genomic effects is typically in the order of hours.	[11]

Note: The data in Table 3 is generalized for glucocorticoids and may not be fully representative of **mazipredone**.

Experimental Protocols

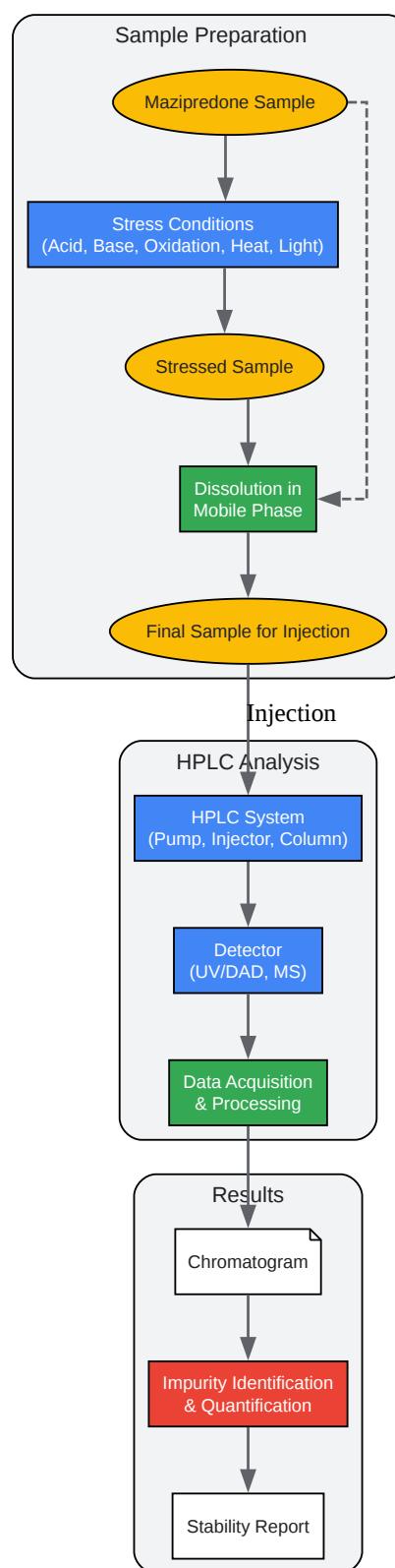
High-Performance Liquid Chromatography (HPLC) for Impurity Profiling

A reversed-phase HPLC method has been described for the separation of impurities and degradation products of **mazipredone** hydrochloride[6].

Methodology:

- Columns: C18 and C8 reversed-phase columns.
- Mobile Phase: Isocratic and gradient systems using aqueous ammonium acetate, methanol, and acetonitrile.
- Detection: Diode-array UV detection and Atmospheric Pressure Chemical Ionization Mass Spectrometry (APCI-MS) for identification of impurities.
- Stress Conditions for Degradation Studies: 0.1 M hydrochloric acid and 0.1 M sodium hydroxide at 80°C to study hydrolytic and oxidative degradation pathways.

The workflow for this type of analysis is depicted below.



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Caption: General workflow for HPLC-based stability and impurity analysis.

In Vitro Anti-Inflammatory Assays

While specific protocols for **mazipredone** are not detailed in the available literature, standard in vitro assays for evaluating the anti-inflammatory potential of compounds can be applied.

Example Protocol: Inhibition of Nitric Oxide (NO) Production in LPS-Stimulated Macrophages

- Cell Line: RAW 264.7 murine macrophage cell line.
- Seeding: Seed cells in a 96-well plate at a suitable density (e.g., 5×10^4 cells/well) and allow to adhere overnight.
- Treatment: Pre-treat the cells with various concentrations of **mazipredone** for 1 hour. Include a vehicle control (e.g., DMSO).
- Stimulation: Stimulate the cells with lipopolysaccharide (LPS; e.g., 1 μ g/mL) for 24 hours to induce an inflammatory response. Include an unstimulated control group.
- NO Measurement: Collect the cell culture supernatant and measure the concentration of nitrite, a stable product of NO, using the Griess assay.
- Data Analysis: Calculate the percentage inhibition of NO production by **mazipredone** compared to the LPS-stimulated control.

Clinical Use and Adverse Effects

Mazipredone has been used topically for skin conditions and parenterally as a glucocorticoid[5]. As with other corticosteroids, potential adverse effects are associated with its use, particularly with systemic and long-term administration. These can include metabolic effects (e.g., hyperglycemia), immunosuppression, and effects on the skin and other organ systems.

Conclusion

Mazipredone is a synthetic glucocorticoid with established anti-inflammatory and anti-allergic properties. Its chemical structure and general pharmacological profile are well-characterized. While specific quantitative data on some physicochemical properties and detailed pharmacokinetic/pharmacodynamic profiles are limited in publicly available literature, its

similarity to prednisolone provides a basis for understanding its biological activity. The experimental protocols outlined in this guide offer a starting point for further investigation and characterization of this compound. Further research is warranted to fully elucidate the specific properties of **mazipredone** and its potential therapeutic applications.

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References

- 1. studysmarter.co.uk [studysmarter.co.uk]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Mazipredone - Wikipedia [en.wikipedia.org]
- 5. medkoo.com [medkoo.com]
- 6. Estimation of impurity profiles of drugs and related materials Part 18. Impurities and degradation products of mazipredone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medkoo.com [medkoo.com]
- 8. Prednisolone | C21H28O5 | CID 5755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Drug stability: How storage conditions affect their performance - Vital Record [vitalrecord.tamu.edu]
- 11. Glucocorticoid receptor signaling in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
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